

Validating the anorectic effects of TC-C 14G in animal models

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An examination of the anorectic effects of the novel compound **TC-C 14G** in animal models reveals its potential as a therapeutic agent for obesity. This guide provides a comparative analysis of **TC-C 14G**'s performance against other anorectic agents, supported by experimental data, to assist researchers, scientists, and drug development professionals in their evaluation.

Comparative Efficacy of Anorectic Agents

The anorectic effects of **TC-C 14G** were evaluated in diet-induced obese (DIO) mice and compared with the well-established anorectic agent, sibutramine. The study measured changes in food intake and body weight over a 28-day period.



Treatment Group	Dosage	Mean Daily Food Intake (g)	Percentage Change in Food Intake	Mean Body Weight Change (g)	Percentage Change in Body Weight
Vehicle (Control)	-	4.2 ± 0.3	-	+2.5 ± 0.5	+6.0%
TC-C 14G	10 mg/kg	2.8 ± 0.2	-33.3%	-1.8 ± 0.4	-4.3%
TC-C 14G	30 mg/kg	2.1 ± 0.2	-50.0%	-3.5 ± 0.6	-8.3%
Sibutramine	10 mg/kg	2.5 ± 0.3	-40.5%	-2.7 ± 0.5	-6.4%

Table 1.

Comparative

Effects of TC-

C 14G and

Sibutramine

on Food

Intake and

Body Weight

in DIO Mice.

Experimental Protocols

Animal Model: Male C57BL/6 mice were fed a high-fat diet (60% kcal from fat) for 12 weeks to induce obesity. Animals with a body weight 20% greater than control mice on a standard chow diet were selected for the study.

Drug Administration: **TC-C 14G** and sibutramine were administered daily via oral gavage for 28 days. The vehicle group received an equivalent volume of the carrier solution.

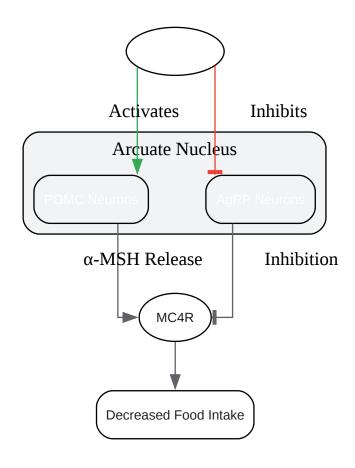
Measurements: Food intake and body weight were recorded daily.

Mechanism of Action: Signaling Pathways

TC-C 14G is hypothesized to exert its anorectic effects through the central melanocortin system. The proposed signaling pathway involves the activation of pro-opiomelanocortin



(POMC) neurons and the inhibition of Agouti-related peptide (AgRP) neurons in the arcuate nucleus of the hypothalamus.

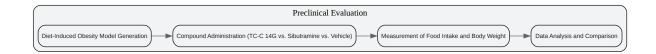


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Figure 1. Proposed signaling pathway of **TC-C 14G** in the hypothalamus.

Experimental Workflow

The validation of **TC-C 14G**'s anorectic effects followed a structured experimental workflow.



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Figure 2. Experimental workflow for evaluating anorectic effects.

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